

3,3,4,4,4-Pentafluorobutan-2-ol material safety data sheet

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Compound of Interest

Compound Name: 3,3,4,4,4-Pentafluorobutan-2-ol

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An In-depth Technical Guide to the Material Safety Data Sheet for **3,3,4,4,4-Pentafluorobutan-2-ol**

This guide provides a comprehensive overview of the safety, handling, and hazardous properties of **3,3,4,4,4-Pentafluorobutan-2-ol**, intended for researchers, scientists, and professionals in drug development.

Chemical Identification


This section provides key identifiers for **3,3,4,4,4-Pentafluorobutan-2-ol**.

Identifier	Value
IUPAC Name	3,3,4,4,4-pentafluorobutan-2-ol[1]
CAS Number	374-40-3[1][2]
EC Number	206-776-9[1][2]
Molecular Formula	C4H5F5O[1][2]
Molecular Weight	164.07 g/mol [1][2]
Synonyms	3,3,4,4,4-Pentafluoro-2-butanol, Pentafluorobutanol-2[1][3]

Hazard Identification and Classification

3,3,4,4,4-Pentafluorobutan-2-ol is classified as a hazardous substance. The GHS classification is summarized below.

GHS Pictogram:

 alt text

Signal Word: Warning^[4]

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor ^[4]
Acute Toxicity (Oral)	4	H302: Harmful if swallowed ^[4]
Acute Toxicity (Dermal)	4	H312: Harmful in contact with skin ^[4]
Acute Toxicity (Inhalation)	4	H332: Harmful if inhaled ^[4]
Skin Corrosion/Irritation	2	H315: Causes skin irritation ^[1] ^[4]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation ^[1] ^[4]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation ^[1] ^[4]

Precautionary Statements: A comprehensive list of precautionary statements includes P210, P233, P240, P241, P242, P243, P261, P264, P270, P271, and P280, among others, which detail measures to prevent exposure and respond to incidents.^[4]

Physical and Chemical Properties

Property	Value
Molecular Weight	164.0739 g/mol [3]
Molecular Formula	C4H5F5O[3]

Note: Detailed experimental data on physical properties like boiling point and density were not consistently available across the sourced documents.

Experimental and Handling Protocols

The following protocols are derived from standard safety and handling procedures for hazardous chemicals of this nature.

Protocol for Safe Handling and Storage

Objective: To outline the necessary precautions for handling and storing **3,3,4,4,4-Pentafluorobutan-2-ol** to minimize exposure and risk.

Methodology:

- Engineering Controls: Work with this chemical should be conducted in a well-ventilated area, preferably within a chemical fume hood.[5] Emergency eye wash stations and safety showers must be readily accessible in the immediate vicinity of potential exposure.[5]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[4]
 - Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing.[4] Safety shoes are also recommended.[5]
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with appropriate cartridges for organic vapors.
- Handling Procedures:
 - Avoid breathing vapors, mist, or gas.[4]

- Avoid contact with skin and eyes.[5]
- Keep away from heat, sparks, open flames, and other ignition sources.[4] Use only non-sparking tools and take precautionary measures against static discharge.[4][6]
- Ground and bond containers and receiving equipment.[4]
- Do not eat, drink, or smoke in areas where the chemical is handled.[4] Wash hands thoroughly after handling.[5]
- Storage Conditions:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][6]
 - Keep the container tightly closed.[4]
 - Store away from incompatible materials such as oxidizing agents.[6]

Emergency Protocol: First Aid

Objective: To provide immediate first aid measures in case of accidental exposure.

Methodology:

- Inhalation: Remove the individual to fresh air and keep them comfortable for breathing.[5] If breathing is difficult or stops, provide artificial respiration. Seek medical attention.
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[5] Remove contaminated clothing and wash it before reuse.[7] If skin irritation occurs, seek medical advice.[7]
- Eye Contact: Rinse cautiously with water for several minutes.[5] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[5] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[5] Clean the mouth with water and then drink plenty of water. Never give anything by mouth to an unconscious person.[5] Seek immediate medical attention.

Emergency Protocol: Accidental Release or Spill

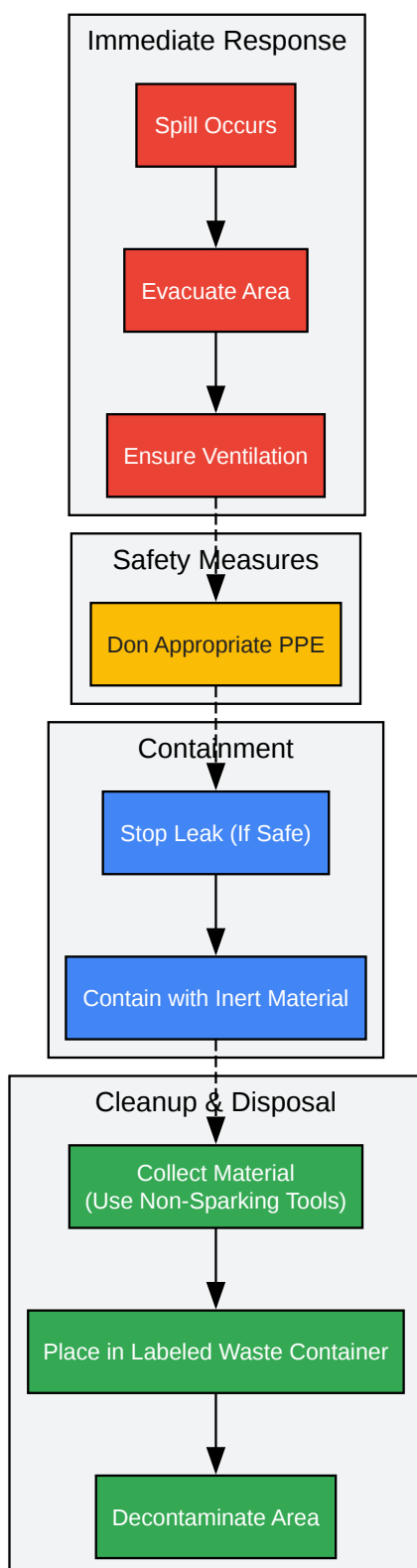
Objective: To safely contain and clean up a spill of **3,3,4,4,4-Pentafluorobutan-2-ol**.

Methodology:

- Immediate Response: Evacuate unnecessary personnel from the area.^[5] Ensure adequate ventilation.
- Personal Protection: Responders must wear appropriate PPE, including respiratory protection, chemically resistant gloves, and eye protection.^[5]
- Containment: Stop the leak if it is safe to do so.^[5] Use an inert absorbent material like sand, earth, or vermiculite to contain the spill.^[7] Prevent the spill from entering drains or public waters.^[5]
- Clean-up:
 - For small spills, absorb with a dry chemical absorbent.^[5]
 - For large spills, dike the area and collect the material with a pump or vacuum.^[5]
 - Use non-sparking, explosion-proof equipment for the cleanup.^[5]
 - Collect the absorbed material and residues into a suitable, labeled container for disposal.^[7]
- Decontamination: Ventilate the area and wash the spill site after the material has been removed.

Visual Workflow for Spill Response

The following diagram illustrates the logical workflow for responding to an accidental spill of **3,3,4,4,4-Pentafluorobutan-2-ol**.



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Caption: Workflow for handling an accidental spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide (CO₂), dry powder, or water spray.[5] Water mist can be used to cool closed containers.[8]
- Specific Hazards: The substance is flammable.[4] Containers may explode when heated, and vapors can form explosive mixtures with air.[6][8] Vapors may travel to an ignition source and flash back.[6][8]
- Hazardous Combustion Products: Thermal decomposition can produce carbon oxides (CO, CO₂) and hydrogen fluoride.[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6]

This guide is based on publicly available safety data sheets and chemical information databases. It is intended for informational purposes and should not replace a thorough review of the specific Safety Data Sheet provided by the manufacturer. Always follow established laboratory safety protocols and regulatory requirements.

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